

tubulozole stereoselective microtubule inhibitor discovery

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tubulozole

CAS No.: 84697-22-3

Cat. No.: S546053

Get Quote

Tubulozole: Core Technical Profile

The table below summarizes the key technical characteristics of **tubulozole** based on the search results.

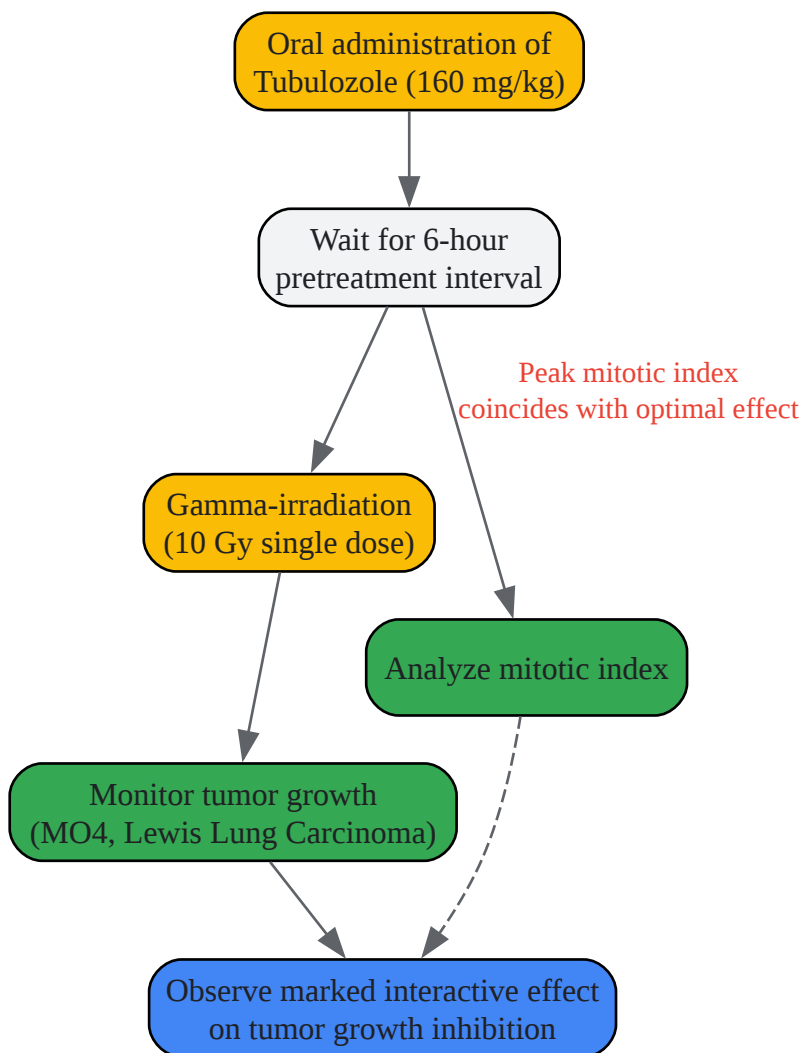
Aspect	Technical Details
Classification	Stereoselective microtubule inhibitor; antimetabolic agent [1] [2].
Mechanism of Action	Binds to the colchicine domain of β -tubulin, inhibiting microtubule polymerization [2] [3].
Stereoselectivity	Tubulozole is the biologically active stereoisomer. Tubulozole-T (its stereoisomer) shows no antimicrotubular or antitumoral activity, confirming action is stereospecific [2].
Primary Experimental Applications	Investigated for interaction with gamma-irradiation in murine tumor models (MO4 fibrosarcomas, Lewis Lung carcinomas) to enhance radiation's antitumoral effect [2].

Experimental Insights and Workflows

While full experimental protocols are not provided, the search results outline key methodologies and findings.

In Vivo Combination Therapy Protocol

A significant finding was **tubulozole's** synergistic effect with radiation therapy. The experimental workflow used to discover this is outlined below, illustrating the logical flow from treatment to mechanistic insight.



[Click to download full resolution via product page](#)

*Experimental workflow for **tubulozole** and radiation interaction in vivo.* This synergistic effect was also confirmed in a fractionated schedule (8 fractions of 2 Gy each pretreated with 80 mg/kg **tubulozole**) [2].

Binding Site Analysis

Tubulozole is identified as a ligand of the **colchicine binding domain** on β -tubulin [3]. Research suggests this domain contains multiple interaction zones, and ligands like **tubulozole** may bind to an **alternate or extended site** rather than the exact colchicine pocket, which is crucial for understanding its mechanism and potential resistance [3].

Historical Context and Modern Relevance

It is important to note that **tubulozole** appears in the literature primarily from the **late 1980s**. Its study was pivotal in establishing:

- The principle of **stereoselectivity** in microtubule inhibitor function [2].
- The potential of combining microtubule inhibitors with radiotherapy to enhance anti-tumor efficacy [2].

While **tubulozole** itself may not be a current clinical candidate, the strategies it helped validate remain highly relevant. Modern drug discovery, as mentioned in one source, continues to focus on optimizing natural leads and designing new tubulin inhibitors, often using advanced techniques like **virtual screening and QSAR modeling** to develop compounds with improved efficacy and reduced toxicity [4] [5] [6].

Suggestions for Further Research

The search results available are limited in providing complete synthetic pathways or ultra-fine mechanistic details for **tubulozole**. To obtain more comprehensive technical data, you might consider:

- **Specialized Scientific Databases:** Searching for the original full-text articles from *Annals of the New York Academy of Sciences* (1986) and *International Journal of Radiation Oncology* (1989) cited in these results.
- **Patent Literature:** Exploring chemical and patent databases using "**tubulozole**" as a keyword, which may yield synthesis protocols and stereochemical specifics.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Tubulozole: a new stereoselective microtubule inhibitor [pubmed.ncbi.nlm.nih.gov]
2. Interaction between the microtubule inhibitor tubulozole ... [pubmed.ncbi.nlm.nih.gov]
3. Exploration of interaction zones of β -tubulin colchicine ... [sciencedirect.com]
4. Structure activity relationships (SAR) study to design and ... [ui.adsabs.harvard.edu]
5. Strategies for the Optimization of Natural Leads to Anticancer ... [pmc.ncbi.nlm.nih.gov]
6. New Potent Tubulin Inhibitor Discovered for Cancer [bioengineer.org]

To cite this document: Smolecule. [tubulozole stereoselective microtubule inhibitor discovery].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b546053#tubulozole-stereoselective-microtubule-inhibitor-discovery>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com